

Derivatization of 4-(4-Aminophenoxy)pyridine: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-(4-Aminophenoxy)pyridine

Cat. No.: B017474

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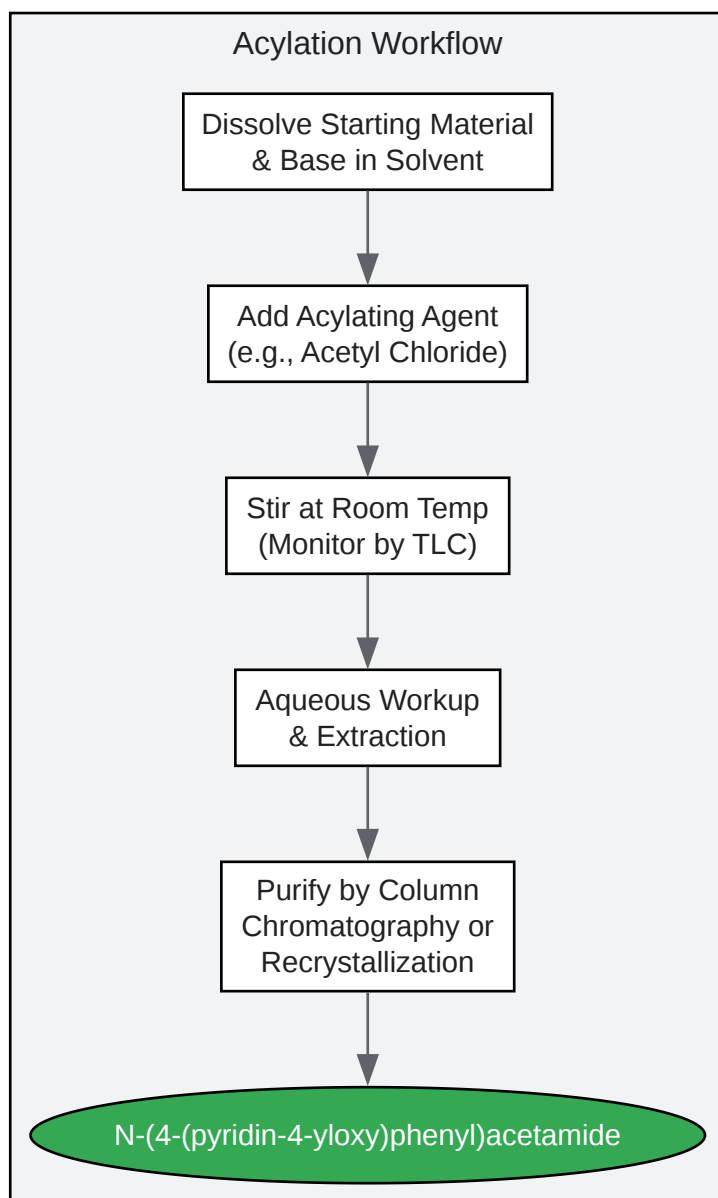
For Researchers, Scientists, and Drug Development Professionals

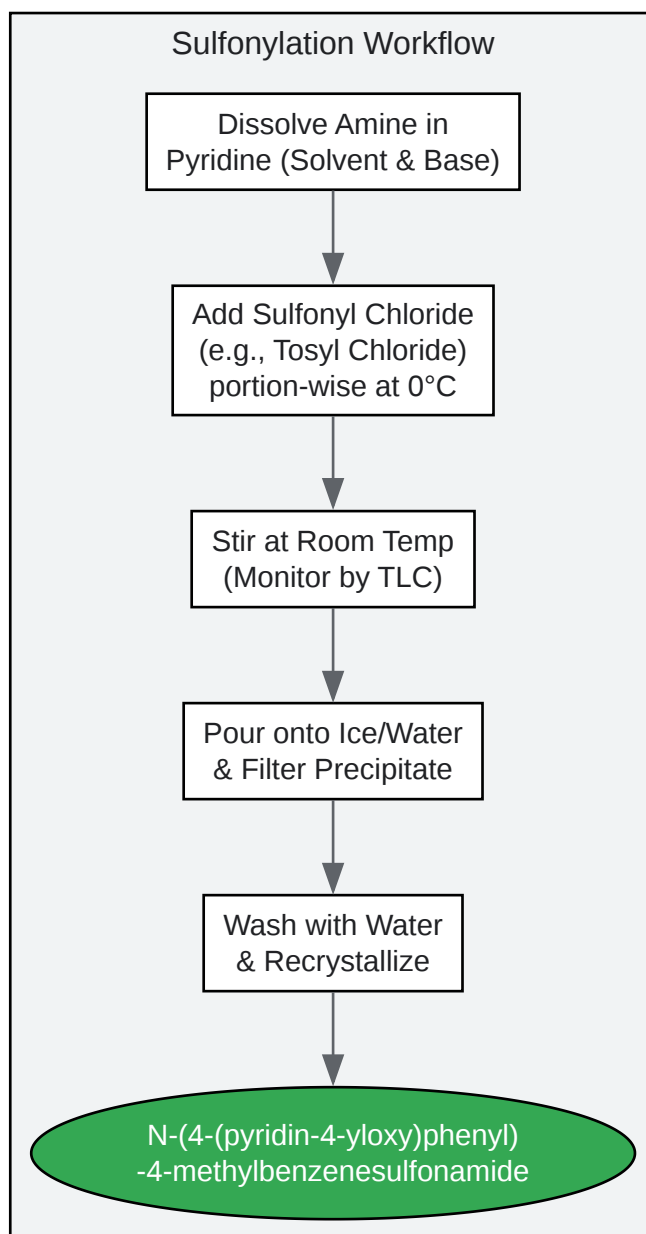
Introduction

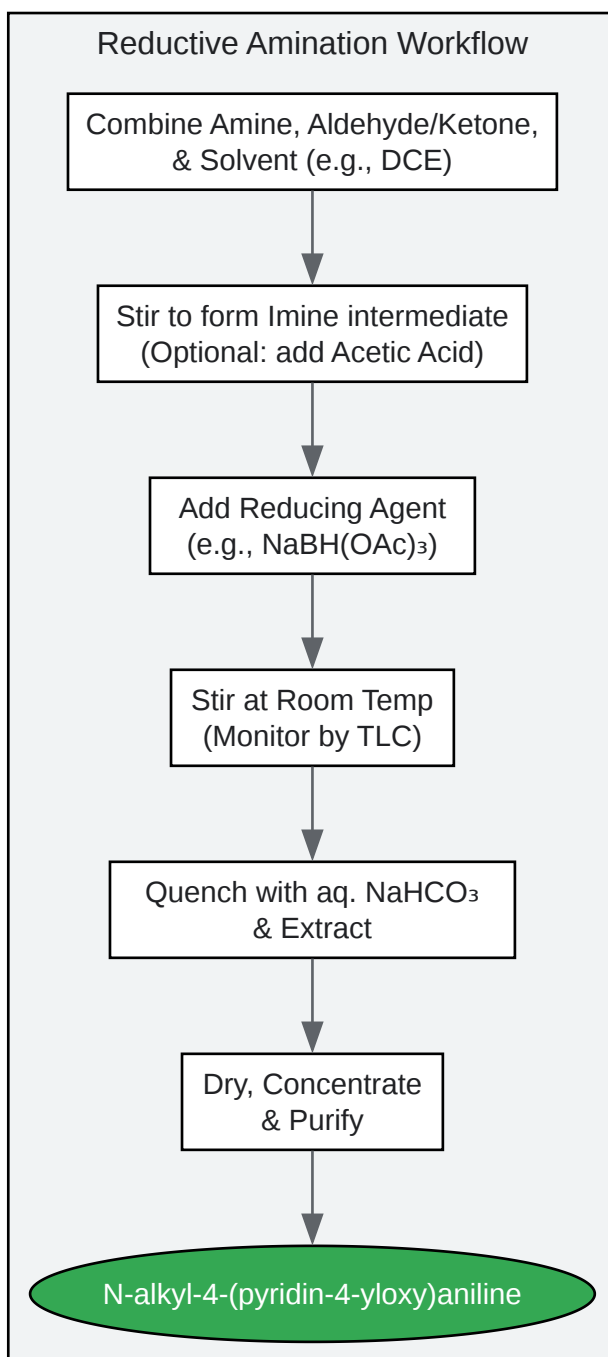
4-(4-Aminophenoxy)pyridine is a key structural motif and a versatile intermediate in medicinal chemistry. Its derivatives are foundational scaffolds for a multitude of biologically active compounds, most notably multi-kinase inhibitors used in oncology.[1] The primary aromatic amino group serves as a crucial handle for chemical modification, allowing for the synthesis of diverse compound libraries to explore structure-activity relationships (SAR).

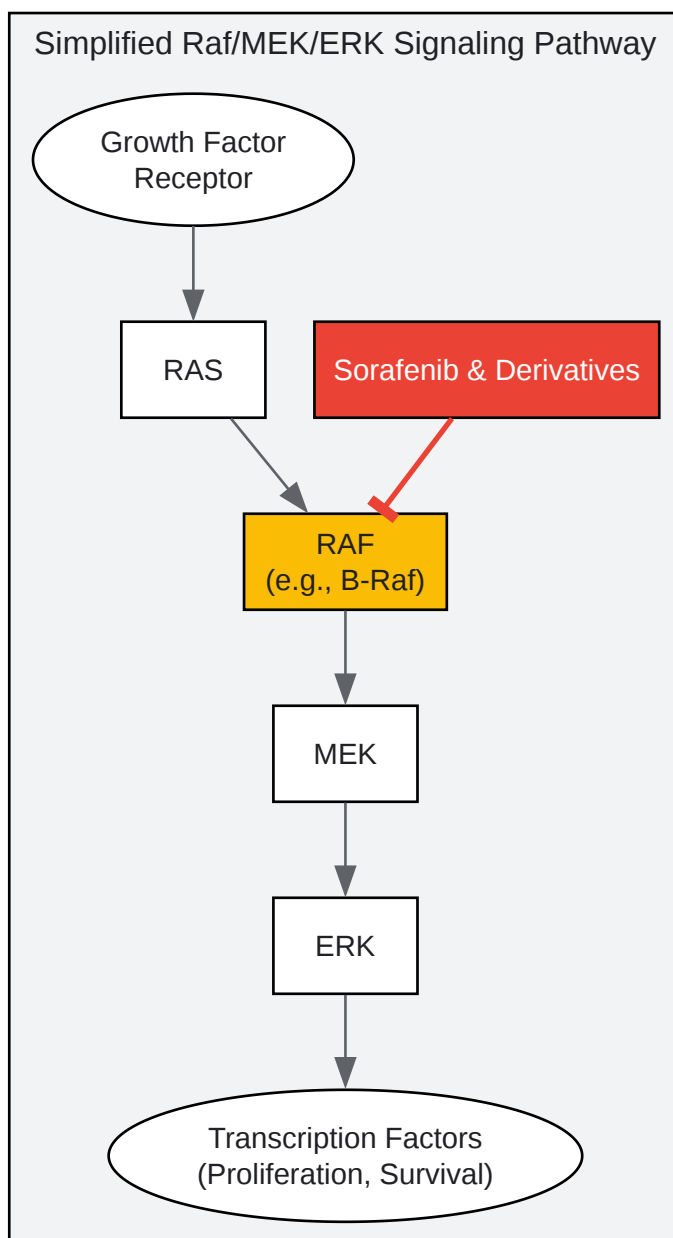
Derivatives of this core structure are integral to the development of targeted cancer therapies that inhibit critical signaling pathways responsible for tumor proliferation and angiogenesis, such as the Raf/MEK/ERK pathway.[1] The multi-kinase inhibitor Sorafenib, used in the treatment of advanced renal cell and hepatocellular carcinoma, is a prominent example derived from this scaffold.[2] This document provides detailed application notes and experimental protocols for several common and effective techniques to derivatize the amino group of **4-(4-Aminophenoxy)pyridine**.











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References

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- 2. New Sorafenib Derivatives: Synthesis, Antiproliferative Activity Against Tumour Cell Lines and Antimetabolic Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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